

Technical Guide: 2-Chloro-6-morpholinopyrimidine-4-carboxylic acid

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Compound of Interest

Compound Name: 2-Chloro-6-morpholinopyrimidine-4-carboxylic acid

CAS No.: 263270-40-2

Cat. No.: B3120390

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CAS 263270-40-2 | Strategic Scaffold for Kinase Inhibitor Discovery

Executive Summary

2-Chloro-6-morpholinopyrimidine-4-carboxylic acid (CAS 263270-40-2) is a trifunctional pyrimidine scaffold critical to the development of PI3K, mTOR, and DNA-PK kinase inhibitors. Its structural value lies in its orthogonal reactivity:

- **C2-Chlorine:** A "hard" electrophile positioned for late-stage nucleophilic aromatic substitution (S_NAr) or palladium-catalyzed cross-coupling (Suzuki-Miyaura/Buchwald-Hartwig).
- **C4-Carboxylic Acid:** A handle for amide coupling to solubilizing groups or hinge-binding motifs.
- **C6-Morpholine:** A pre-installed pharmacophore often associated with improved solubility and hydrogen-bonding interactions within the ATP-binding pocket of lipid kinases.

This guide details the synthesis, reactivity profile, and application of this compound in high-value medicinal chemistry campaigns.

Chemical Profile & Structural Analysis

Property	Data
CAS Number	263270-40-2
IUPAC Name	2-Chloro-6-(morpholin-4-yl)pyrimidine-4-carboxylic acid
Molecular Formula	C ₉ H ₁₀ ClN ₃ O ₃
Molecular Weight	243.65 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF; sparingly soluble in DCM; insoluble in water (unless basified).
pKa (Calc)	~3.5 (Carboxylic acid), ~1.0 (Pyrimidine N)
Storage	2–8°C, inert atmosphere (Ar/N ₂); moisture sensitive.

Reactivity Hotspots

The pyrimidine ring is electron-deficient, facilitating nucleophilic attacks. The presence of the carboxylic acid at C4 exerts an electron-withdrawing effect, further activating the ring. However, the morpholine at C6 donates electron density via resonance, slightly deactivating the core compared to the dichloro- precursor, making the remaining C2-chlorine more selective for subsequent functionalization.

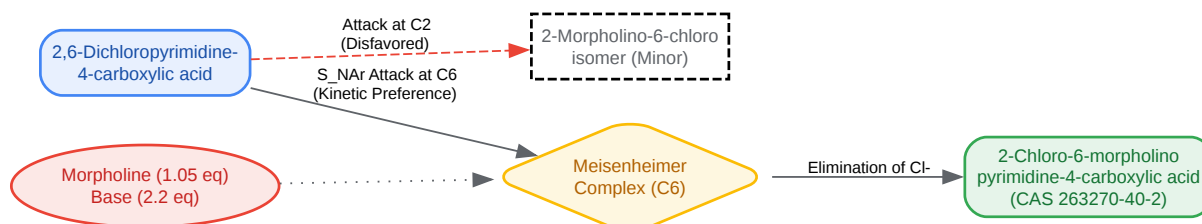
Strategic Synthesis: The Regioselectivity Challenge

The synthesis of CAS 263270-40-2 relies on the controlled mono-amination of 2,6-dichloropyrimidine-4-carboxylic acid.

The Core Challenge: Ensuring the morpholine attacks C6 rather than C2. Mechanistic Insight: In 2,4- and 2,6-dihalopyrimidines, the C4/C6 positions are generally more reactive toward nucleophilic attack than C2. This is due to the stabilization of the Meisenheimer intermediate,

where the negative charge is delocalized onto the ring nitrogens. C6 is also less sterically hindered than C2, which is flanked by two ring nitrogens.

Synthesis Pathway Diagram (Graphviz)



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Caption: Regioselective synthesis pathway favoring C6 substitution due to electronic stabilization of the intermediate.

Experimental Protocol

Objective: Synthesis of **2-Chloro-6-morpholinopyrimidine-4-carboxylic acid** on a 10g scale.

Reagents & Materials

- Precursor: 2,6-Dichloropyrimidine-4-carboxylic acid (10.0 g, 51.8 mmol).
- Nucleophile: Morpholine (4.7 g, 54.4 mmol, 1.05 eq).
- Base: Diisopropylethylamine (DIPEA) (14.7 g, 114 mmol, 2.2 eq). Note: Extra base is required to neutralize the carboxylic acid proton.
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF) (100 mL).

Step-by-Step Methodology

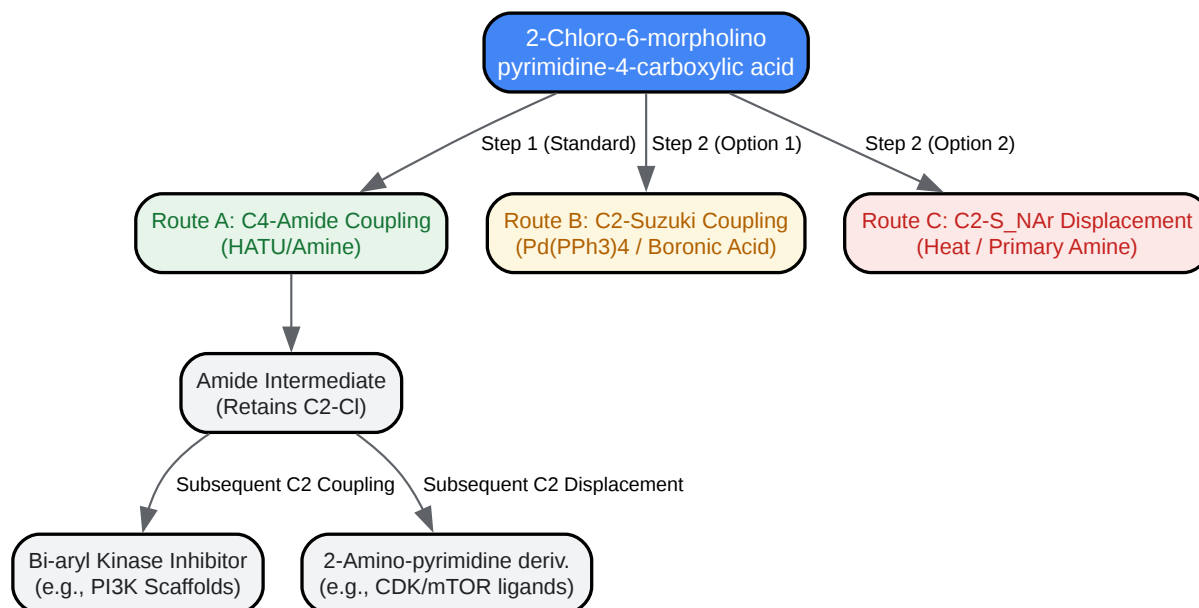
- Preparation: Charge a 250 mL round-bottom flask with 2,6-dichloropyrimidine-4-carboxylic acid and anhydrous THF (100 mL). Cool the suspension to 0°C using an ice bath.

- Deprotonation: Add DIPEA dropwise over 10 minutes. The solution should clarify as the carboxylate salt forms.
- Addition: Add morpholine dropwise over 20 minutes, maintaining the internal temperature below 5°C. Critical: Rapid addition can lead to bis-substitution (2,6-dimorpholino impurity).
- Reaction: Allow the mixture to warm to room temperature (20–25°C) and stir for 4–6 hours.
 - Checkpoint: Monitor by LCMS. Target mass $[M+H]^+ = 244.1$. Look for disappearance of starting material (MW 192) and absence of bis-adduct (MW 295).
- Workup:
 - Evaporate THF under reduced pressure.
 - Redissolve residue in water (100 mL). The pH should be basic due to excess DIPEA.
 - Wash the aqueous layer with Ethyl Acetate (2 x 50 mL) to remove non-acidic impurities.
 - Acidification: Carefully adjust the aqueous layer pH to ~2–3 using 1N HCl. The product will precipitate as a white solid.
- Isolation: Filter the solid, wash with cold water (2 x 20 mL), and dry under vacuum at 45°C overnight.
- Yield: Expected yield 80–85% (approx. 10–11 g).

Functionalization & Downstream Applications

Once synthesized, CAS 263270-40-2 serves as a branching point for library synthesis.

Reactivity Map (Graphviz)



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Caption: Divergent synthesis strategies utilizing the C4-acid and C2-chloride handles.

Therapeutic Relevance

- **PI3K/mTOR Inhibitors:** The morpholine-pyrimidine motif is a classic "hinge binder" mimic. The oxygen atom of the morpholine often forms a hydrogen bond with the kinase hinge region (e.g., Val851 in PI3K α).
- **Solubility Enhancement:** Replacing a phenyl ring with a morpholine at the C6 position significantly lowers logP and improves metabolic stability.

References

- **Regioselectivity in Pyrimidine Substitution**
 - Title: Inverting the Conventional Site Selectivity of Cross-Coupling of 2,4-Dichloropyrimidines.
 - Source: J. Org. Chem. (via NIH PubMed Central).
 - URL: [\[Link\]](#)

- Context: Explains the electronic bias favoring C4/C6 substitution over C2 in dihalopyrimidines.
- Morpholine-Pyrimidine Scaffolds in Drug Discovery
 - Title: Synthesis and SAR of morpholine and its derivatives: A review upd
 - Source: E3S Web of Conferences.[1]
 - URL:[[Link](#)]
 - Context: validates the utility of morpholine substitution for mTOR/PI3K activity.
- Synthetic Methodology (Analogous Chemistry)
 - Title: 2-Chloropyrimidine Synthesis (Organic Syntheses).
 - Source: Organic Syntheses, Coll.[2] Vol. 4, p.336.
 - URL:[[Link](#)]
 - Context: Foundational chemistry for handling chloropyrimidines.
- Compound Data & Availability
 - Title: 2-Chloro-6-(morpholin-4-yl)pyrimidine-4-carboxylic acid (PubChem/ChemScene).[3]
 - Source: ChemScene Product Data.[3][4]

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Sources

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- [2. Organic Syntheses Procedure](https://orgsyn.org) [orgsyn.org]

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